

Green Synthesis of Manganese Oxide Nanoparticles: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Manganese chloride*

Cat. No.: *B129047*

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This document provides detailed application notes and protocols for the environmentally friendly synthesis of manganese oxide nanoparticles (MnO NPs) using **manganese chloride** as a precursor and various plant extracts as reducing and stabilizing agents. These methods offer a cost-effective, non-toxic, and scalable alternative to conventional chemical and physical synthesis routes.^{[1][2][3]} The synthesized MnO NPs exhibit significant potential in biomedical applications, including drug delivery, bioimaging, and as therapeutic agents.^{[1][4]}

Introduction

Manganese oxide nanoparticles are gaining increasing interest in materials science and medicine due to their unique physicochemical properties, biocompatibility, and versatile applications. Green synthesis approaches, which utilize natural products like plant extracts, offer a sustainable pathway to produce these nanoparticles. The phytochemicals present in plant extracts, such as flavonoids, alkaloids, and polyphenols, act as potent reducing and capping agents, facilitating the conversion of manganese ions to MnO NPs and ensuring their stability. This document outlines protocols using various plant extracts for the synthesis of MnO NPs from **manganese chloride**, along with their characterization and potential applications.

Experimental Protocols

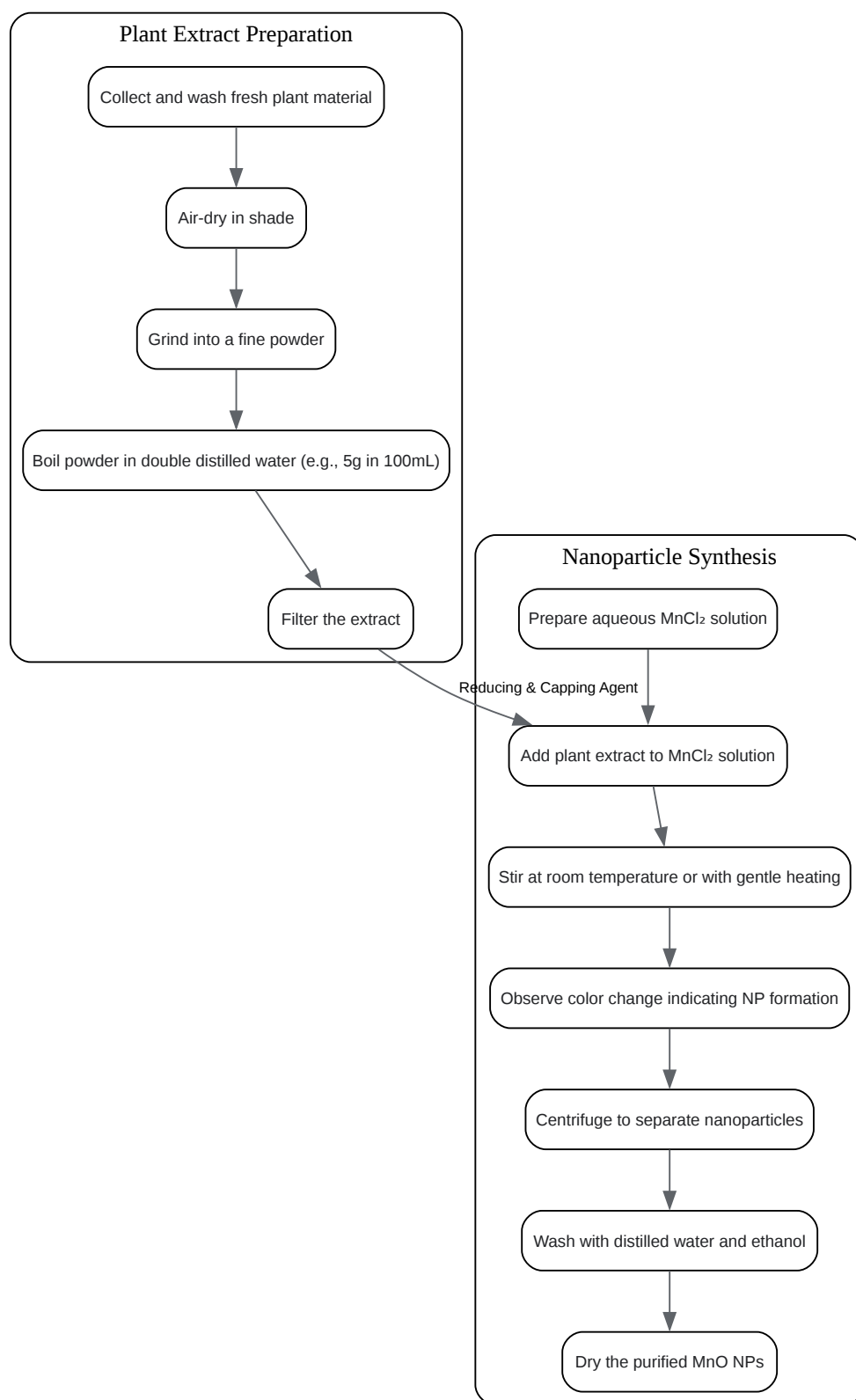
The following sections detail the materials, equipment, and step-by-step procedures for the green synthesis of MnO NPs.

General Materials and Equipment

- **Materials:** Manganese (II) chloride ($\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$), various plant materials (e.g., *Sapindus mukorossi* fruits, *Tinospora cordifolia* stems), ethanol, double distilled water, nutrient agar, bacterial cultures.
- **Equipment:** Magnetic stirrer with hot plate, centrifuge, UV-Vis spectrophotometer, Fourier-transform infrared (FTIR) spectrometer, X-ray diffractometer (XRD), scanning electron microscope (SEM), transmission electron microscope (TEM), dynamic light scattering (DLS) particle size analyzer, oven, autoclave, incubator, glassware.

Preparation of Plant Extracts

A generalized workflow for the preparation of the plant extract and the subsequent synthesis of nanoparticles is depicted below.



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Caption: General workflow for green synthesis of MnO NPs.

Protocol 1: Synthesis using *Sapindus mukorossi* (Reetha) Extract

This protocol utilizes the methanolic extract of *Sapindus mukorossi* for the synthesis of MnO_2 nanoparticles.

- Preparation of Methanolic Extract:
 - Collect and wash *Sapindus mukorossi* fruits.
 - Dry the fruits in the shade and grind them into a fine powder.
 - Prepare a methanolic extract of the powder.
- Synthesis of MnO_2 Nanoparticles:
 - Dissolve 3.76 g of manganese (II) chloride in 100 mL of double distilled water containing the methanolic extract of *Sapindus mukorossi*.
 - Separately, dissolve 4.76 g of potassium permanganate (KMnO_4) in 100 mL of an aqueous solution.
 - Add the KMnO_4 solution to the **manganese chloride** solution under continuous magnetic stirring at room temperature for 1 hour.
 - A black precipitate will form, indicating the formation of MnO_2 nanoparticles.
- Purification:
 - Filter the resulting black precipitate.
 - Wash the precipitate with ethanol and double distilled water.
 - Air-dry the product for 24 hours, followed by drying in an oven at 80°C for 15 hours.

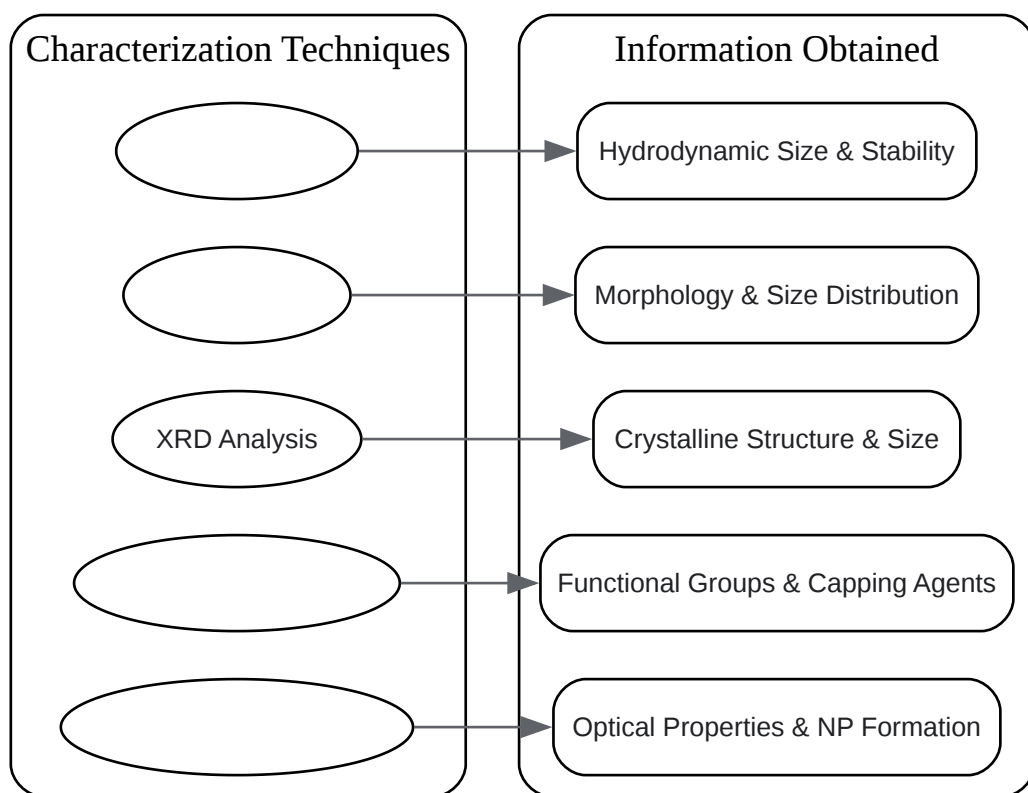
Protocol 2: Synthesis using *Tinospora cordifolia* (Guduchi) Stem Extract

This protocol employs an aqueous extract of *Tinospora cordifolia* stems.

- Preparation of Aqueous Extract:
 - Collect fresh stems of *Tinospora cordifolia*, wash them thoroughly, and cut them into small pieces.
 - Boil a known weight of the stem pieces in double distilled water.
 - Filter the extract to remove plant debris.
- Synthesis of MnO Nanoparticles:
 - The synthesis is based on a co-precipitation method.
 - Prepare a solution of a manganese salt (e.g., manganese sulfate).
 - Add the *Tinospora cordifolia* stem extract to the salt solution.
 - Adjust the pH of the solution using a suitable base (e.g., NH_3) to induce precipitation.
- Purification:
 - Centrifuge the solution to collect the nanoparticle pellet.
 - Wash the pellet multiple times with distilled water to remove impurities.
 - Dry the purified nanoparticles in an oven.

Characterization of Synthesized MnO Nanoparticles

The synthesized nanoparticles should be characterized using various analytical techniques to determine their physicochemical properties.



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Caption: Characterization techniques for MnO NPs.

- UV-Visible Spectroscopy: Used to confirm the formation of MnO NPs by observing the characteristic surface plasmon resonance peak, typically in the range of 350-410 nm.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the functional groups from the plant extract that are responsible for the reduction and stabilization of the nanoparticles.
- X-ray Diffraction (XRD): Determines the crystalline structure and average crystallite size of the synthesized MnO NPs.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): Provide information on the morphology, size, and aggregation of the nanoparticles.
- Dynamic Light Scattering (DLS): Measures the hydrodynamic diameter and size distribution of the nanoparticles in a colloidal suspension.

Quantitative Data Summary

The properties of green synthesized MnO NPs can vary depending on the plant extract and synthesis conditions. The following tables summarize key quantitative data from various studies.

Table 1: Particle Size of Green Synthesized MnO Nanoparticles

Plant Extract Used	Precursor	Synthesis Method	Average Particle Size (nm)	Reference
Sapindus mukorossi	MnCl ₂ & KMnO ₄	Sol-gel	16 (XRD)	
Microtrichia perotitii	MnO ₂	Green Synthesis	10.12 (XRD)	
Tinospora cordifolia	Manganese Sulfate	Co-precipitation	20-65 (TEM), 62.59 (SEM)	
Phaseolus lunatus	KMnO ₄	Green Synthesis	26.98 - 65.20	
Dittrichia graveolens	Manganese Acetate	Green Synthesis	38 (TEM)	

Table 2: Antibacterial Activity of Green Synthesized MnO Nanoparticles (Zone of Inhibition in mm)

Plant Extract Used	E. coli	P. aeruginosa	S. aureus	B. subtilis	Reference
Sapindus mukorossi	9	8.3	5.3	7.3	
Microtrichia perotitii	-	-	-	25.625	
Phaseolus lunatus	17	-	15	-	

Applications in Drug Development and Research

Green synthesized MnO NPs have shown significant promise in various biomedical applications, particularly in drug development and therapy.

Anticancer Activity

MnO NPs have demonstrated cytotoxic effects against various cancer cell lines. Their mechanism of action is often attributed to the induction of oxidative stress within cancer cells, leading to apoptosis. The green synthesis approach enhances their biocompatibility, making them a potential candidate for cancer nanotherapy. For instance, MnO NPs synthesized using *Tinospora cardifolia* extract showed a strong antiproliferative effect on rat skeletal myoblast L-6 cell lines with an IC50 value of 1.1 mg/ml.

Antibacterial Agents

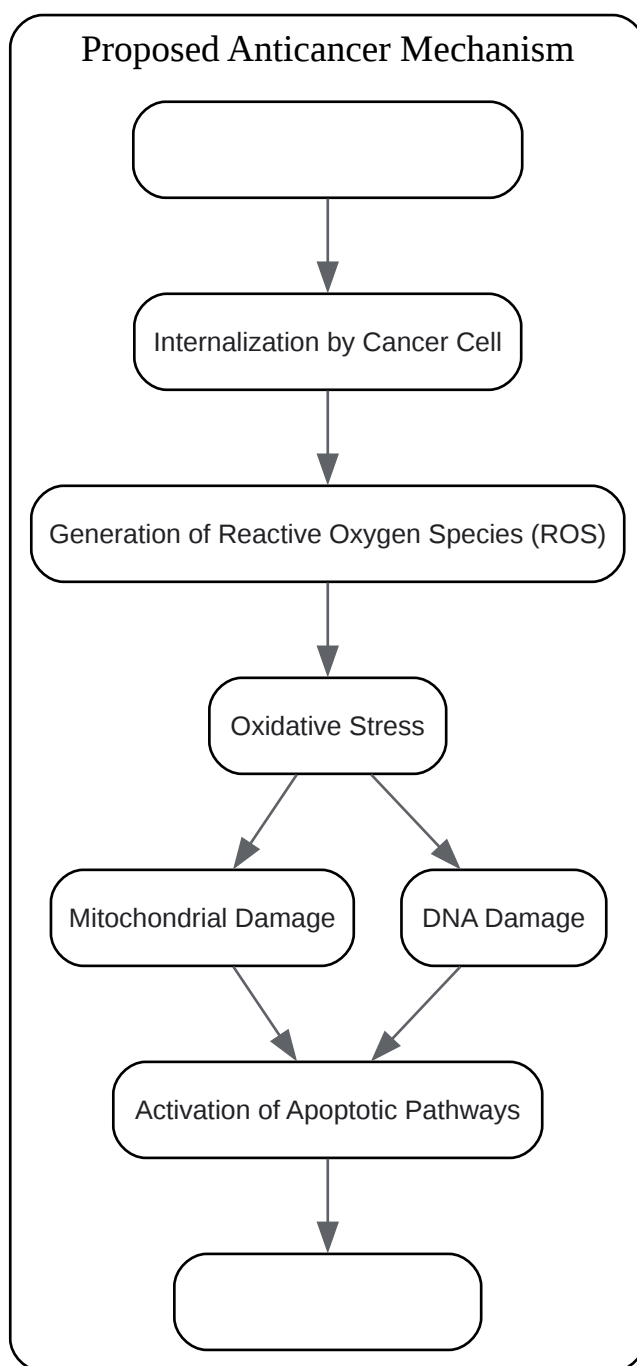
The synthesized nanoparticles exhibit broad-spectrum antibacterial activity against both Gram-positive and Gram-negative bacteria. This makes them suitable for developing new antimicrobial formulations and coatings for medical devices.

Drug Delivery and Bioimaging

Due to their unique properties and biocompatibility, MnO NPs are being explored as carriers for targeted drug delivery. They can be functionalized to carry specific drugs to cancer cells,

minimizing side effects on healthy tissues. Furthermore, their magnetic properties make them suitable as contrast agents in magnetic resonance imaging (MRI).

The proposed signaling pathway for the anticancer activity of MnO NPs often involves the generation of reactive oxygen species (ROS), leading to cellular damage and apoptosis.



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